Application Notes and Protocols for Acylation with Perfluorocyclohexanecarbonyl Chloride

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Compound of Interest	
Compound Name:	*Perfluorocyclohexanecarbonyl chloride*
CAS No.:	*58816-79-8*
Cat. No.:	*B1303403*

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Introduction: The Role of Perfluoroacyl Moieties in Modern Chemistry

The introduction of perfluorinated groups into organic molecules imparts a unique set of physicochemical properties, including enhanced thermal stability, chemical inertness, lipophilicity, and metabolic stability. These characteristics are highly sought after in the fields of drug discovery, materials science, and agrochemicals. **Perfluorocyclohexanecarbonyl chloride** (CAS No. 58816-79-8) is a valuable reagent for introducing the perfluorocyclohexanecarbonyl moiety onto a variety of substrates through acylation reactions. This guide provides a comprehensive overview of the principles and detailed protocols for the successful acylation of nucleophiles, such as amines and alcohols, using this versatile fluorinated building block.

The high electronegativity of fluorine atoms in the perfluorocyclohexyl ring significantly influences the reactivity of the acyl chloride. The strong electron-withdrawing effect polarizes the carbonyl carbon, making it highly susceptible to nucleophilic attack. This enhanced electrophilicity allows for facile acylation reactions, often under mild conditions.

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Chemical and Physical Properties of Perfluorocyclohexanecarbonyl Chloride

Property	Value
CAS Number	58816-79-8[1][2]
Molecular Formula	$C_7ClF_{11}O$[1]
Molecular Weight	344.51 g/mol [1]
Appearance	Colorless to yellow liquid
Reactivity	Highly reactive towards nucleophiles; moisture-sensitive.

Reaction Mechanism: Nucleophilic Acyl Substitution

The acylation of amines and alcohols with **perfluorocyclohexanecarbonyl chloride** proceeds through a well-established nucleophilic acyl substitution mechanism. This is generally a two-step addition-elimination process.[3][4]

- Nucleophilic Attack: The lone pair of electrons on the nitrogen of an amine or the oxygen of an alcohol attacks the electrophilic carbonyl carbon of the acyl chloride. This initial attack breaks the pi bond of the carbonyl group, forming a tetrahedral intermediate.
- Elimination of the Leaving Group: The tetrahedral intermediate is unstable and collapses. The carbon-oxygen double bond is reformed, and the chloride ion, being a good leaving group, is expelled.
- Deprotonation: In the case of neutral nucleophiles like amines and alcohols, the resulting product is protonated. A base, either a second equivalent of the amine or an added scavenger base like triethylamine or pyridine, removes the proton to yield the final, neutral amide or ester product and the corresponding ammonium salt.[3][5]

Caption: General mechanism of nucleophilic acyl substitution.

Experimental Protocols

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PART 1: General Considerations

Solvent Selection: Due to the perfluorinated nature of the acyl chloride, solvent choice is critical. While standard aprotic solvents like dichloromethane (DCM) and tetrahydrofuran (THF) are often suitable, for certain substrates, fluorinated solvents or co-solvents may be beneficial to ensure homogeneity.

Base Selection: A non-nucleophilic organic base is essential to neutralize the hydrogen chloride byproduct, which can otherwise form a salt with the amine nucleophile, rendering it unreactive.[3][5] Triethylamine (TEA) and diisopropylethylamine (DIEA) are commonly used. For less reactive amines, pyridine can serve as both a base and a catalyst.

Temperature Control: Acylation reactions with acyl chlorides are typically exothermic.[3] Therefore, it is crucial to control the reaction temperature, especially during the addition of the acyl chloride, to prevent side reactions and ensure safety. Reactions are often initiated at 0 °C.

PART 2: Protocol for the Acylation of a Primary Amine

This protocol describes the synthesis of N-benzyl-perfluorocyclohexanecarboxamide.

Materials:

- **Perfluorocyclohexanecarbonyl chloride** (1.0 eq)
- Benzylamine (1.0 eq)
- Triethylamine (1.2 eq)
- Anhydrous Dichloromethane (DCM)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

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Experimental Procedure:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add benzylamine (1.0 equivalent) and anhydrous dichloromethane.
- Cooling: Cool the solution to 0 °C in an ice bath with stirring.
- Addition of Base: Add triethylamine (1.2 equivalents) to the stirred solution.
- Addition of Acyl Chloride: Dissolve **perfluorocyclohexanecarbonyl chloride** (1.0 equivalent) in a small amount of anhydrous dichloromethane and add it dropwise to the amine solution over 15-30 minutes, maintaining the internal temperature at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, dilute the reaction mixture with dichloromethane. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous $NaHCO_3$ solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to afford the pure N-benzyl-perfluorocyclohexanecarboxamide.

PART 3: Protocol for the Acylation of a Primary Alcohol

This protocol describes the synthesis of benzyl perfluorocyclohexanecarboxylate.

Materials:

- **Perfluorocyclohexanecarbonyl chloride** (1.0 eq)
- Benzyl alcohol (1.0 eq)

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- Pyridine (1.5 eq) or Triethylamine (1.2 eq) with a catalytic amount of DMAP
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

Experimental Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere, dissolve benzyl alcohol (1.0 equivalent) and pyridine (1.5 equivalents) in anhydrous dichloromethane.
- Cooling: Cool the flask to 0 °C using an ice bath and begin stirring.
- Addition of Acyl Chloride: Add **perfluorocyclohexanecarbonyl chloride** (1.0 equivalent) dropwise to the alcohol solution over 15-30 minutes, ensuring the temperature is maintained at 0 °C.
- Reaction: After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates the consumption of the starting alcohol.
- Work-up: Dilute the reaction mixture with dichloromethane and transfer to a separatory funnel. Wash the organic layer sequentially with 1 M HCl (to remove pyridine), water, saturated aqueous $NaHCO_3$ solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and remove the solvent in vacuo.
- Purification: Purify the crude ester by column chromatography on silica gel to yield the final product.

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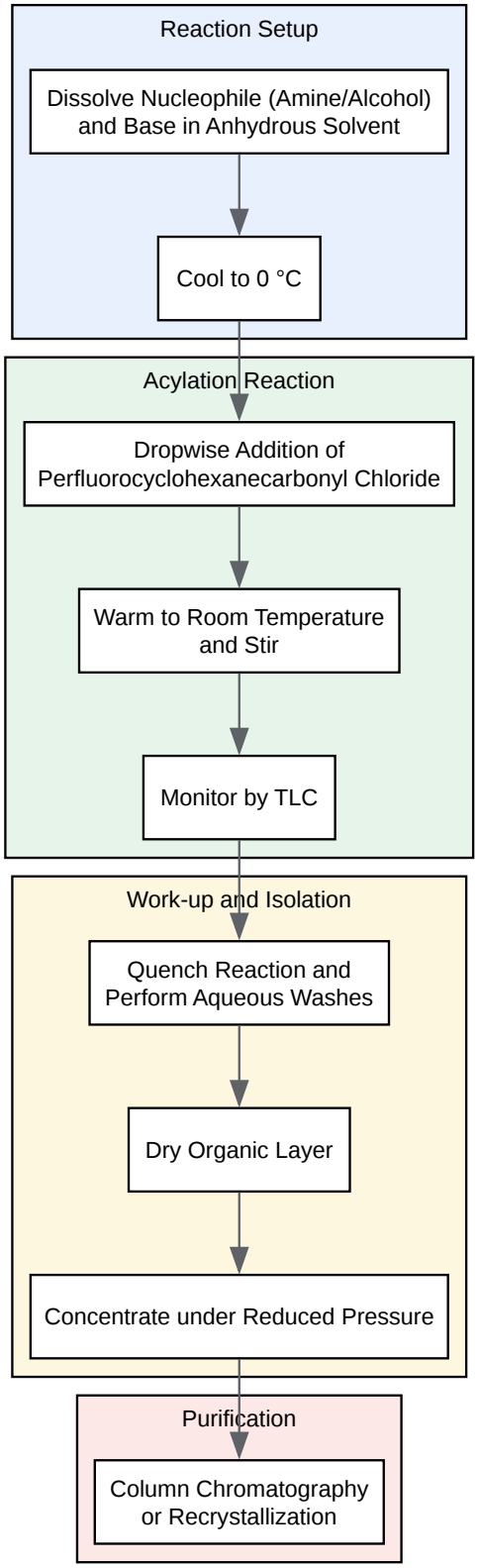

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Caption: General experimental workflow for acylation.

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Safety and Handling

Perfluorocyclohexanecarbonyl chloride is a corrosive and moisture-sensitive compound and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Handle under an inert atmosphere to prevent hydrolysis.
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Conclusion

Perfluorocyclohexanecarbonyl chloride is a highly effective reagent for the introduction of the perfluorocyclohexanecarbonyl group into a wide range of molecules. The protocols outlined in this application note provide a robust starting point for the acylation of amines and alcohols. The high reactivity of this acyl chloride, driven by the strong electron-withdrawing nature of the perfluorinated ring, allows for efficient transformations under relatively mild conditions. As with any chemical synthesis, optimization of reaction parameters may be necessary for specific substrates to achieve optimal yields and purity.

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